

Commercial Suppliers and Research Applications of High-Purity Ureidosuccinic Acid

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Compound of Interest

Compound Name: Ureidosuccinic acid

Cat. No.: B1346484

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ureidosuccinic acid, also known as N-carbamoyl-DL-aspartic acid, is a key intermediate in the de novo pyrimidine biosynthesis pathway.^{[1][2]} This pathway is essential for the synthesis of nucleotides, which are the building blocks of DNA and RNA. As such, **ureidosuccinic acid** and the enzymes involved in its metabolism are critical for cell growth and proliferation. In the context of drug development, particularly in oncology, targeting pyrimidine biosynthesis is a well-established therapeutic strategy. High-purity **ureidosuccinic acid** is a valuable research tool for studying this pathway, investigating the mechanisms of action of drugs that target it, and for developing novel therapeutic agents.

This document provides a comprehensive overview of commercial suppliers of high-purity **ureidosuccinic acid**, along with detailed application notes and experimental protocols for its use in a research setting.

Commercial Suppliers of High-Purity Ureidosuccinic Acid

A number of reputable suppliers offer high-purity **ureidosuccinic acid** suitable for research purposes. The following table summarizes the key specifications from several prominent

vendors to facilitate comparison. Researchers are advised to consult the suppliers' websites and certificates of analysis for the most up-to-date information.

Supplier	Catalog Number	Purity	CAS Number	Molecular Weight	Solubility
Selleck Chemicals	S6259	99.33%	923-37-5	176.13	DMSO: 35 mg/mL (198.71 mM) [3]
Cayman Chemical	34126	≥95%	923-37-5	176.1	DMF: 1 mg/mL, DMSO: 1 mg/mL, PBS (pH 7.2): 1 mg/mL [4]
InvivoChem	V85562	≥98%	13184-27-5 (L-form)	176.13	Typically soluble in DMSO (e.g., 10 mM)
MedKoo	464824	>98%	923-37-5	176.13	To be determined
Sigma-Aldrich	69037	98.0-102.0% (T)	923-37-5	176.13	Not specified

Signaling Pathway

Ureidosuccinic acid is a central metabolite in the de novo pyrimidine biosynthesis pathway. The diagram below illustrates the key steps in this pathway, highlighting the position of **ureidosuccinic acid**.

- Sonicator (optional)

Protocol for DMSO Stock Solution (e.g., 100 mM):

- Weigh out the required amount of **ureidosuccinic acid** powder in a sterile microcentrifuge tube. For a 100 mM stock solution, this would be 17.613 mg for 1 mL of DMSO.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication may be required to aid dissolution.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol for Aqueous Solution (e.g., 1 mg/mL in PBS):

- Weigh out 1 mg of **ureidosuccinic acid** powder.
- Add 1 mL of sterile PBS (pH 7.2).
- Vortex until the solid is fully dissolved.
- It is recommended to prepare aqueous solutions fresh for each experiment as their long-term stability may be limited.[\[4\]](#)

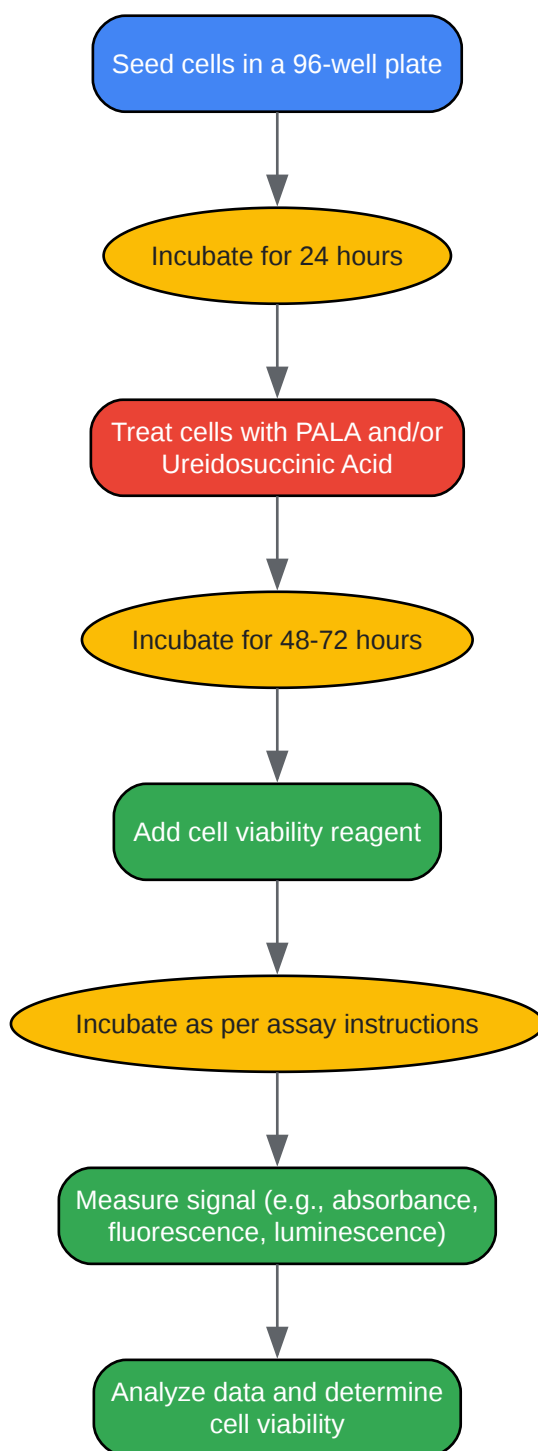
In Vitro Application: Rescue of PALA-Induced Cytotoxicity

N-(Phosphonacetyl)-L-aspartate (PALA) is a potent inhibitor of aspartate transcarbamoylase (ATCase), the enzyme that catalyzes the formation of **ureidosuccinic acid**. PALA's antitumor activity stems from the depletion of the pyrimidine nucleotide pool. **Ureidosuccinic acid** can be used in cell culture experiments to "rescue" cells from the cytotoxic effects of PALA by replenishing the downstream metabolites in the pyrimidine biosynthesis pathway.

Materials:

- Cancer cell line of interest (e.g., L1210 murine leukemia cells)
- Complete cell culture medium
- PALA
- **Ureidosuccinic acid** stock solution
- 96-well cell culture plates
- Cell viability assay reagent (e.g., MTT, resazurin, or CellTiter-Glo®)
- Plate reader

Experimental Workflow:



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